

Technical Guide: 5-Chloro-2-fluorophenyl Isothiocyanate in Drug Discovery

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Compound of Interest

Compound Name: 5-chloro-2-fluorophenyl
isothiocyanate

CAS No.: 247170-25-8

Cat. No.: B1587287

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Executive Summary & Chemical Profile

5-Chloro-2-fluorophenyl isothiocyanate (CAS: 247170-25-8) is a specialized electrophilic building block widely employed in the synthesis of heterocycles, particularly thioureas, thiohydantoins, and benzothiazoles.[1] Its structural utility lies in the orthogonal halogenation pattern: the fluorine atom at the ortho position modulates metabolic stability and lipophilicity, while the chlorine at the meta position offers a handle for further cross-coupling reactions (e.g., Suzuki-Miyaura).

However, its utility comes with significant handling risks. As a potent lachrymator and electrophile, it requires strict adherence to engineering controls to prevent mucosal injury and sensitization.

Chemical Identity Table

Property	Specification
IUPAC Name	5-Chloro-2-fluoro-1-isothiocyanatobenzene
CAS Number	247170-25-8
Molecular Formula	C ₇ H ₃ ClFNS
Molecular Weight	187.62 g/mol
Physical State	Liquid (typically light yellow)
Refractive Index	~1.576
Storage	2–8°C, under inert atmosphere (Argon/Nitrogen)

Hazard Identification & Risk Assessment (GHS)

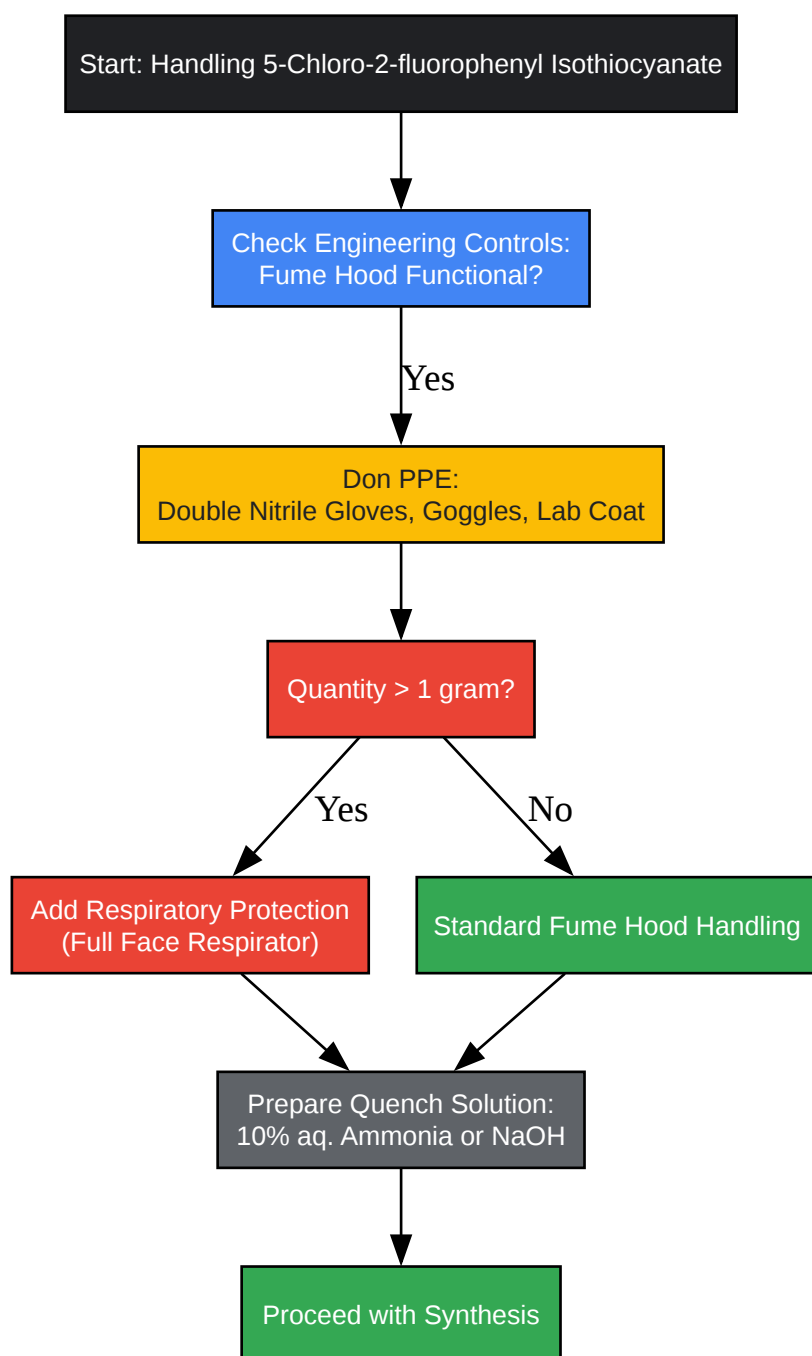
This compound is not just an irritant; it is a reactive electrophile capable of modifying biological macromolecules. The isothiocyanate (-N=C=S) moiety is a "soft" electrophile that reacts preferentially with cysteine residues and amines, leading to its classification as a sensitizer.

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity	Cat 4 (Oral/Dermal/Inhal)	H302+H312+H332: Harmful if swallowed, in contact with skin, or inhaled.[2]
Skin Corr./Irrit.	Cat 2	H315: Causes skin irritation.[2]
Eye Dam./Irrit.	Cat 2A	H319: Causes serious eye irritation.[2]
Sensitization	Resp. Cat 1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
STOT - SE	Cat 3	H335: May cause respiratory irritation.[2]
Special Note	Lachrymator	Induces severe tearing and ocular pain at low concentrations.

Risk Management Workflow

The following decision logic ensures operator safety when handling lachrymatory electrophiles.



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Figure 1: Hierarchy of controls for handling lachrymatory isothiocyanates. Note the escalation to respiratory protection for larger quantities due to vapor pressure risks.

Technical Application: Synthetic Protocols

The primary application of **5-chloro-2-fluorophenyl isothiocyanate** is the formation of thiourea linkages, which are bioisosteres of ureas and precursors to heterocycles.

Mechanism of Action

The carbon atom of the isothiocyanate group is highly electrophilic. Nucleophilic attack by a primary or secondary amine occurs readily. The fluorine atom at the ortho position exerts an electron-withdrawing inductive effect (-I), increasing the electrophilicity of the -NCS carbon compared to non-fluorinated analogs.

Protocol: Synthesis of N-(5-chloro-2-fluorophenyl)thiourea Derivatives

Objective: Coupling **5-chloro-2-fluorophenyl isothiocyanate** with a secondary amine (e.g., morpholine or a piperazine derivative).

Reagents:

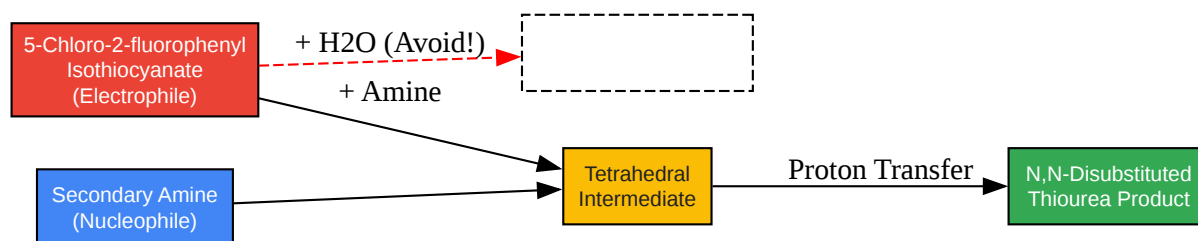
- **5-Chloro-2-fluorophenyl isothiocyanate** (1.0 equiv)
- Amine substrate (1.1 equiv)
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF) (Anhydrous)
- Base (Optional): Triethylamine (1.2 equiv) - Only required if the amine is supplied as a salt.

Step-by-Step Methodology:

- Preparation: Flame-dry a round-bottom flask and purge with Nitrogen. Moisture reacts with isothiocyanates to form the corresponding aniline and COS gas (degradation).
- Dissolution: Dissolve the amine (1.1 equiv) in anhydrous DCM (0.1 M concentration). If using an amine salt, add Triethylamine (1.2 equiv) and stir for 10 minutes.
- Addition: Cool the solution to 0°C. Add **5-chloro-2-fluorophenyl isothiocyanate** (1.0 equiv) dropwise via syringe. Caution: Dispense inside the fume hood to avoid lachrymatory release.

- Reaction: Allow the mixture to warm to room temperature (20-25°C) and stir for 2–4 hours. Monitor by TLC (the isothiocyanate spot will disappear).
- Workup:
 - Evaporate solvent under reduced pressure.
 - Recrystallize the residue from Ethanol/Hexane or purify via silica gel flash chromatography.
 - Note: Avoid aqueous workup if possible to prevent hydrolysis of any unreacted isothiocyanate, though the thiourea product is stable.

Reaction Pathway Visualization



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Figure 2: Reaction pathway for thiourea formation.[3] The red dashed line indicates the degradation pathway if moisture is not excluded.

Storage, Stability, and Disposal

Storage Integrity

- Temperature: Store at 2°C to 8°C.
- Atmosphere: Hygroscopic and hydrolytically unstable. Must be stored under Argon or Nitrogen.
- Container: Tightly sealed glass with a PTFE-lined cap. Avoid storing near amines or strong bases.

Emergency Spill Response

- Evacuate: Clear the immediate area. The lachrymatory effect will make breathing and seeing difficult.
- PPE: Wear a full-face respirator with organic vapor cartridges (OV/AG) and nitrile gloves.
- Neutralization: Cover the spill with a mixture of 10% aqueous ammonia and absorbent material (vermiculite). The ammonia reacts rapidly with the isothiocyanate to form a non-volatile thiourea derivative.
- Disposal: Collect the neutralized waste into a sealed container labeled as "Organic Waste - Sulfur Containing."

References

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